

Safeguarding Your Research: A Guide to Handling 1,4-Dibromo-2-fluorobenzene

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Compound of Interest

Compound Name: 1,4-Dibromo-2-fluorobenzene

Cat. No.: B072686

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Essential safety protocols and logistical plans are critical for the safe handling and disposal of **1,4-Dibromo-2-fluorobenzene** in a laboratory setting. This guide provides procedural, step-by-step information to ensure the well-being of researchers, scientists, and drug development professionals. By adhering to these guidelines, you can minimize risks and maintain a safe research environment.

Personal Protective Equipment (PPE)

When handling **1,4-Dibromo-2-fluorobenzene**, a comprehensive approach to personal protection is necessary to prevent exposure. The recommended PPE includes:

- **Eye and Face Protection:** Chemical safety goggles are mandatory to protect against splashes.^[1] In situations with a higher risk of splashing, a face shield should be used in conjunction with goggles.
- **Skin Protection:** Chemical-resistant gloves are essential.^[1] While disposable nitrile gloves may be suitable for incidental contact, more robust gloves such as butyl or Viton® should be considered for prolonged handling or immersion, given their resistance to aromatic and chlorinated solvents. A lab coat or other protective clothing is also required to prevent skin contact.^[1]
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust or vapors.^{[1][2]} If exposure limits are exceeded or if irritation is experienced, a NIOSH/MSHA-approved respirator should be used.

[1] For environments with known airborne concentrations, a full-face air-purifying respirator may be necessary.[3]

Emergency Procedures

In the event of accidental exposure, immediate action is crucial.

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[1] Seek immediate medical attention.[1]
- Skin Contact: Remove all contaminated clothing and shoes.[1][4] Immediately wash the affected skin area with plenty of soap and water for at least 15 minutes.[1][4] Get medical help if irritation develops.[2]
- Inhalation: Move the individual to fresh air at once.[1][2] If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration, but avoid mouth-to-mouth resuscitation.[1] Seek immediate medical attention.[1][2]
- Ingestion: Do NOT induce vomiting.[1] If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water.[1] Never give anything by mouth to an unconscious person.[1] Seek immediate medical attention.[1]

Handling, Storage, and Disposal

Proper operational and disposal plans are key to a safe workflow.

- Handling: Always wash hands and any exposed skin thoroughly after handling the substance.[1][2] Avoid creating dust and ensure adequate ventilation.[1] Keep the container tightly closed when not in use.[1]
- Storage: Store **1,4-Dibromo-2-fluorobenzene** in a tightly sealed container in a cool, dry, and well-ventilated area.[1][2] It should be stored away from incompatible materials such as strong oxidizing agents.[1]
- Spill Management: In case of a spill, immediately evacuate the area. Wearing the appropriate PPE, sweep or vacuum up the material and place it into a suitable, labeled

container for disposal.[1] Avoid generating dust.[1]

- Disposal: Dispose of the waste material in accordance with all applicable federal, state, and local environmental regulations.[2] Do not allow the chemical to enter drains or waterways.

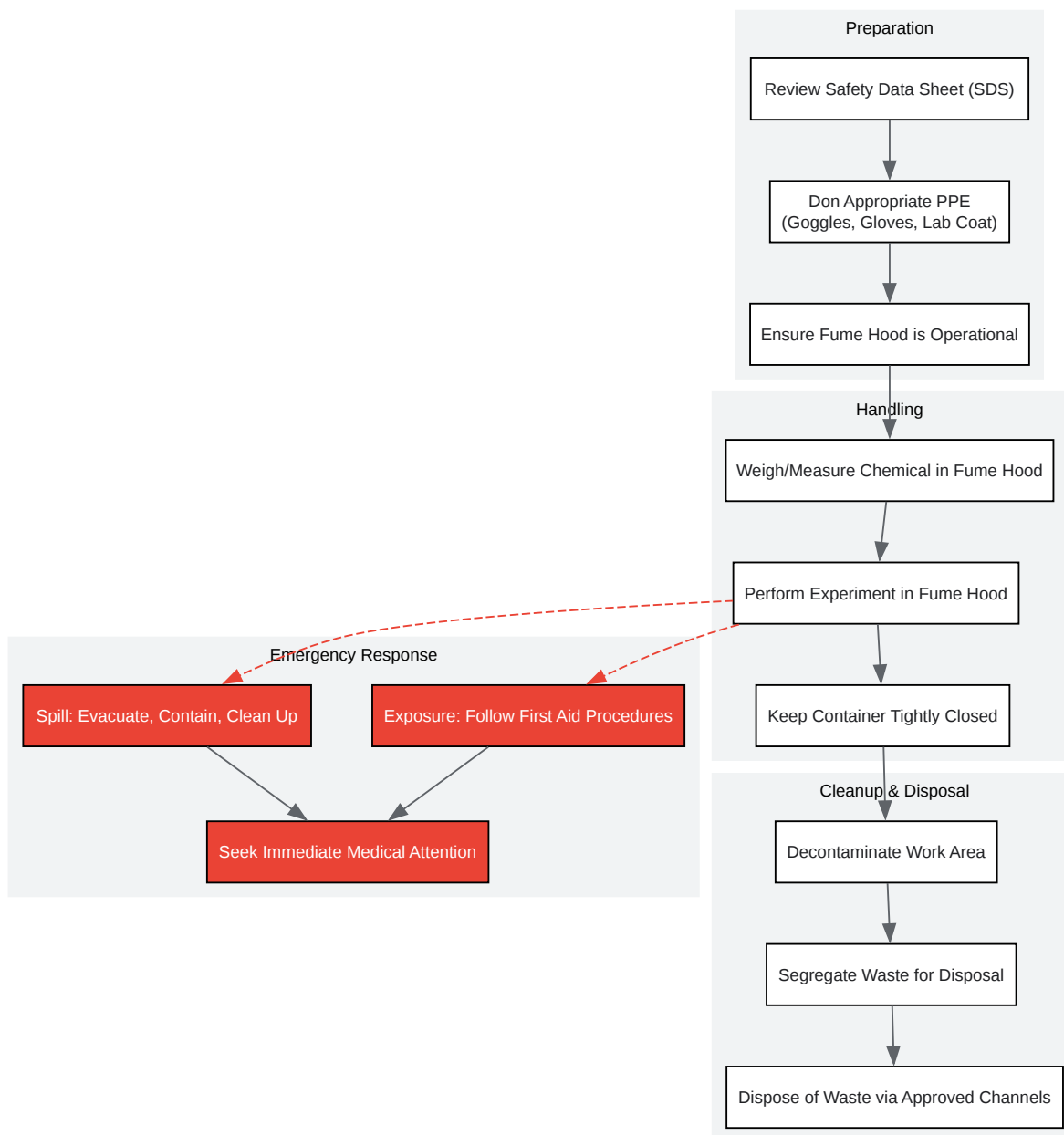
Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₆ H ₃ Br ₂ F	Thermo Fisher Scientific
Molecular Weight	253.90 g/mol	Sigma-Aldrich
Melting Point	33-36 °C	Sigma-Aldrich
Boiling Point	216 °C	Sigma-Aldrich
Flash Point	102 °C (215.6 °F) - closed cup	Sigma-Aldrich

Experimental Workflow for Safe Handling

The following diagram outlines the logical workflow for safely handling **1,4-Dibromo-2-fluorobenzene**, from preparation to disposal.

Safe Handling Workflow for 1,4-Dibromo-2-fluorobenzene

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A flowchart illustrating the safe handling process for **1,4-Dibromo-2-fluorobenzene**.

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